

# Prosulfuron-d3: An In-depth Technical and Safety Guide

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This guide provides a comprehensive overview of the technical data and safety information for **Prosulfuron-d3**. The information is compiled for researchers, scientists, and professionals in drug development who may be working with this compound. While specific data for the deuterated form (d3) is limited, the safety and handling information is largely based on the extensive data available for its parent compound, Prosulfuron. The inclusion of three deuterium atoms is not expected to significantly alter the compound's primary hazardous properties.

## **Chemical and Physical Properties**

Prosulfuron is characterized as a colorless crystalline solid.[1] A summary of its key physical and chemical properties is presented in the table below.



Property	Value	Source	
Molecular Formula	C15H13D3F3N5O4S [2]		
Molecular Weight	419.4 g/mol (for Prosulfuron) [1]		
Melting Point	155 °C (with decomposition)		
Density	1.45 g/cm³ (at 20-25 °C)		
Vapor Pressure	<3.5 x 10-6 Pa at 25°C		
Water Solubility	At 25°C: 87 mg/L at pH 5.0; 4 g/L at pH 6.8; 43 g/L at pH 7.7		
Solubility in Organic Solvents (g/L at 25°C)	Acetone: 160, Ethyl acetate: 56, Dichloromethane: 180, Ethanol: 8.4, n-hexane: 6.4, n- octanol: 1.4, Toluene: 6.1		
Partition Coefficient (log Kow)	At 25°C: 2.8 at pH 5.0; 3.0 at pH 6.9; 4.4 at pH 9.0 (Corrected)		

# **Toxicological Information**

Prosulfuron exhibits low acute toxicity via oral, dermal, and inhalation routes in rats. It is not a skin irritant but can be a slight eye irritant in rabbits and is not a skin sensitizer in guinea pigs. The major target organs following repeated exposure are the liver and the hematopoietic system. Prosulfuron is not considered to be carcinogenic or a reproductive toxicant.[3]



Endpoint	Result	Species	Source
Acute Oral Toxicity	Low	Rat	
Acute Dermal Toxicity	Low	Rat	
Acute Inhalation Toxicity	Low	Rat	
Skin Irritation	Not an irritant	Rabbit	
Eye Irritation	Slight irritant	Rabbit	
Skin Sensitization	Not a sensitizer	Guinea pig	
Carcinogenicity	Not likely to be carcinogenic to humans	Mouse, Rat	[3]
Genotoxicity	Not mutagenic or genotoxic in a range of in vitro and in vivo assays		
Reproductive Toxicity	Not a reproductive toxicant	Rat	
Neurotoxicity	Not considered a neurotoxic hazard to human health		

## **Mode of Action**

Prosulfuron is a member of the sulfonylurea class of herbicides. Its mode of action is the inhibition of the enzyme acetolactate synthase (ALS), which is crucial for the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine).[1] This inhibition leads to the cessation of cell division and growth in susceptible plants, ultimately causing plant death within 14-21 days of application.





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Caption: Mechanism of action of Prosulfuron leading to plant death.

# **Hazard Identification and Safety Precautions**

**Prosulfuron-d3** is classified as harmful if swallowed or in contact with skin.[2] It is also very toxic to aquatic life with long-lasting effects.[2][4][5]

#### Hazard Statements:

- H302: Harmful if swallowed.[4]
- H312: Harmful in contact with skin.[2]
- H400: Very toxic to aquatic life.[2][4]
- H410: Very toxic to aquatic life with long lasting effects.[2][4][5]

### **Precautionary Statements:**

- P264: Wash skin thoroughly after handling.[4][6]
- P270: Do not eat, drink or smoke when using this product.[4][6]
- P273: Avoid release to the environment.[2][5]
- P280: Wear protective gloves/protective clothing.[2][6]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[4]
- P391: Collect spillage.[4][5]

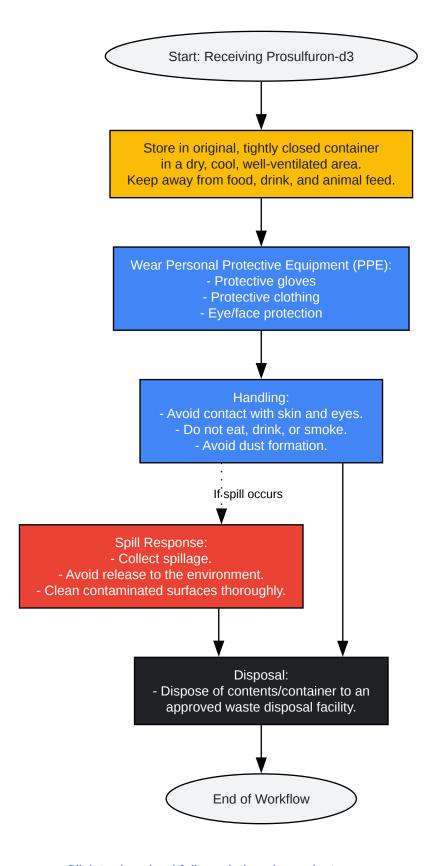


 P501: Dispose of contents/container to a licensed hazardous-waste disposal contractor or collection site.[4]

## **Safe Handling and Storage Workflow**

Proper handling and storage are crucial to minimize exposure and environmental contamination. The following workflow outlines the recommended procedures.





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Caption: Recommended workflow for the safe handling and storage of **Prosulfuron-d3**.



## **First-Aid Measures**

In case of exposure, the following first-aid measures are recommended:

- If Swallowed: Call a poison control center or doctor immediately for treatment advice.[7] If the person is conscious, have them rinse their mouth with water.[4] Do not induce vomiting unless told to do so by a poison control center or doctor.[6]
- If on Skin or Clothing: Take off contaminated clothing. Rinse skin immediately with plenty of water for 15-20 minutes. Call a poison control center or doctor for treatment advice.
- If in Eyes: Hold eye open and rinse slowly and gently with water for 15-20 minutes. Remove
  contact lenses, if present, after the first 5 minutes, then continue rinsing the eye. Call a
  poison control center or doctor for treatment advice.
- If Inhaled: Move the person to fresh air. If the person is not breathing, call 911 or an ambulance, then give artificial respiration, preferably mouth-to-mouth if possible. Call a poison control center or doctor for further treatment advice.[7]

## **Environmental Fate**

Prosulfuron is highly soluble in water and mobile, with a high potential for leaching into groundwater.[8][9] It is moderately persistent in soil but can be very persistent in aquatic systems.[8][9] It is very toxic to aquatic life, including algae and aquatic plants.[8][9]

## **Experimental Protocols**

Detailed experimental protocols for the toxicological and environmental fate studies are not typically included in Safety Data Sheets. The data presented is a summary of results from standardized tests conducted according to internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD). For specific experimental methodologies, it is recommended to consult the primary scientific literature or the full registration dossiers submitted to regulatory agencies like the U.S. Environmental Protection Agency (EPA) or the European Food Safety Authority (EFSA).

The toxicological assessment of Prosulfuron involved a battery of tests, including:



- Acute toxicity studies (oral, dermal, inhalation) in rats.
- Skin and eye irritation studies in rabbits.
- Skin sensitization studies in guinea pigs.
- Repeat-dose toxicity studies in rats, mice, dogs, and rabbits.
- Genotoxicity assays (in vitro and in vivo).
- Carcinogenicity bioassays in mice and rats.
- Reproductive and developmental toxicity studies in rats and rabbits.

## Stability and Reactivity

Prosulfuron is stable under normal storage conditions.[2] It is incompatible with strong oxidizing agents.[2] Hazardous decomposition products, such as toxic gases, may form during heating or in case of fire.[2]

## **Disposal Considerations**

Wastes resulting from the use of this product must be disposed of on-site or at an approved waste disposal facility.[10] Do not contaminate water, food, or feed by disposal.[10] Containers should be handled according to the specific instructions on the product label.[10]

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